

# Application Notes and Protocols for MSAB Kiosk in a University Research Lab

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## Compound of Interest

Compound Name: MSAB

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## Introduction

The **MSAB** Kiosk is a powerful, user-friendly turnkey solution for mobile device data extraction and analysis.[1][2][3][4][5] While traditionally used in digital forensics for law enforcement, its application within a university research lab, particularly in fields like drug development, offers novel opportunities for data collection and analysis from research participant devices, with their explicit consent. These application notes and protocols provide a comprehensive framework for the ethical and methodologically sound use of the **MSAB** Kiosk in a research setting.

The Kiosk's simplified touchscreen interface and customizable workflows guide users through the data extraction process, ensuring consistency and adherence to predefined protocols.[1][2][3] This is particularly advantageous in a multi-user research environment where individuals may have varying levels of technical expertise.[1][4] The system is designed to perform rapid and controlled extractions, generating standardized forensic reports that are crucial for maintaining data integrity and a clear chain of custody.[1][2][6]

## Scope and Applicability

This protocol applies to all research personnel, including principal investigators, postdoctoral researchers, graduate students, and laboratory technicians, who will be utilizing the **MSAB** Kiosk for research purposes. The primary application within this context is the consented

extraction of specific data types from mobile devices of research participants for studies such as:

- Digital phenotyping in clinical trials.
- Assessing medication adherence through app usage data.
- Collecting real-world data on lifestyle and environmental factors.
- Analyzing communication patterns in behavioral studies.

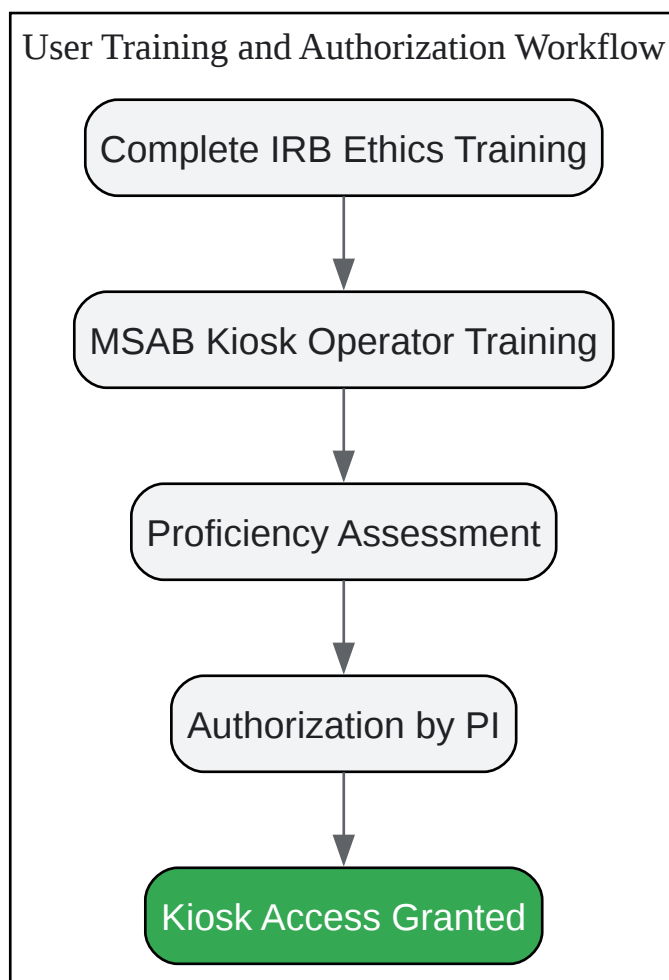
## User Access and Training Protocol

Access to the **MSAB** Kiosk is restricted to authorized personnel who have completed the requisite training. This ensures data integrity, protects participant privacy, and maintains the security of the system.

### 3.1 User Roles and Responsibilities

Role	Responsibilities	Training Requirements
Lab Director/Principal Investigator (PI)	<ul style="list-style-type: none"><li>- Overall responsibility for the ethical conduct of the research.</li><li>- Ensures compliance with all institutional and legal requirements.</li><li>- Manages user access and permissions.</li></ul>	<ul style="list-style-type: none"><li>- Completion of Institutional Review Board (IRB) ethics training.</li><li>- Familiarity with the MSAB Kiosk's capabilities and limitations.</li></ul>
Certified Operator	<ul style="list-style-type: none"><li>- Conducts the data extraction from participant devices.</li><li>- Ensures the proper handling and documentation of the process.</li><li>- Manages the initial data triage and secure transfer to the research database.</li></ul>	<ul style="list-style-type: none"><li>- Completion of IRB ethics training.</li><li>- Successful completion of the MSAB Kiosk Operator Training Program.</li><li>- Demonstrated proficiency in the Kiosk's operation and the lab's specific protocols.</li></ul>
Data Analyst	<ul style="list-style-type: none"><li>- Receives and analyzes the extracted data.</li><li>- Responsible for data anonymization and secure storage.</li></ul>	<ul style="list-style-type: none"><li>- Completion of IRB ethics training.</li><li>- Training in data privacy and security best practices.</li></ul>

### 3.2 Training Workflow



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Caption: Workflow for user training and authorization.

## Data Acquisition Protocol

This protocol outlines the step-by-step procedure for ethically and securely acquiring data from a research participant's mobile device using the **MSAB** Kiosk.

### 4.1 Pre-Extraction Checklist

Signed informed consent from the research participant, clearly stating the types of data to be extracted.

Verification of the participant's identity.

Confirmation that the device is fully charged or connected to a power source.

Assembling the correct cables for the specific mobile device.

Ensuring the **MSAB** Kiosk is powered on and the user is logged into their authorized account.

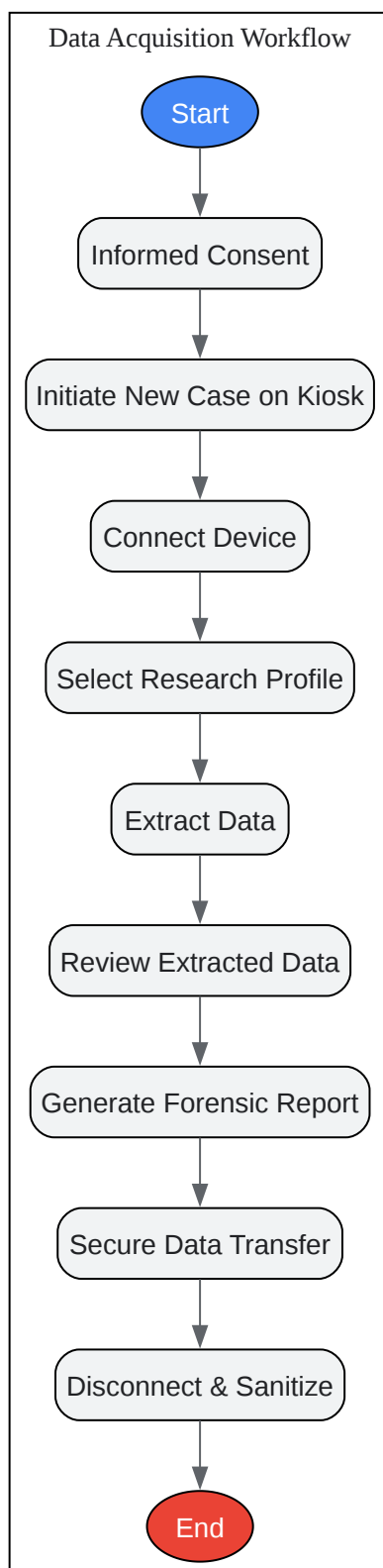
#### 4.2 Experimental Protocol: Logical Data Extraction

This protocol focuses on logical extraction, which is the acquisition of files and folders from the device.<sup>[7]</sup> This method is generally less intrusive than a physical extraction and is often sufficient for research purposes.

Step	Action	Description	Rationale
1	Initiate New Case	On the Kiosk's home screen, select "Start New Case".	To create a new, unique record for the data extraction session.
2	Enter Case Details	Input the unique, anonymized participant ID and the research study number. Do not enter any personally identifiable information (PII).	To link the extracted data to the correct research participant without compromising their anonymity.
3	Device Connection	Following the on-screen instructions, connect the participant's mobile device to the Kiosk using the appropriate cable.	To establish a data transfer link between the device and the Kiosk.
4	Select Extraction Profile	Choose the pre-configured "University Research - Logical Extraction" profile. This profile will be customized to only extract data types specified in the informed consent (e.g., specific application data, call logs, SMS messages).	To ensure that only consented data is extracted, maintaining ethical standards and data minimization principles.
5	Data Extraction	The Kiosk will automatically begin the logical extraction	To acquire a forensically sound

		process. The user will monitor the progress on the screen.	copy of the selected data.
6	Review and Verify	Once the extraction is complete, a summary of the extracted data will be displayed. The operator should verify that the extracted data types align with the selected profile.	To confirm the success of the extraction and ensure the correct data has been acquired.
7	Generate Report	Generate the standardized forensic report (.xry file format). This report contains a hash value to verify the integrity of the extracted data. <a href="#">[8]</a>	To create a verifiable and auditable record of the data extraction process.
8	Secure Data Transfer	Export the report and the extracted data to the designated secure and encrypted university server. Do not store data on unencrypted local drives or personal devices.	To ensure the confidentiality and security of the research data.
9	Device Disconnection and Sanitization	Safely disconnect the participant's device. Wipe any cached data from the Kiosk by starting a new case and immediately canceling it.	To return the device to the participant in its original state and ensure no residual data remains on the Kiosk.

## 4.3 Data Acquisition Workflow Diagram

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Caption: Step-by-step workflow for data acquisition.

## Data Management and Security

Proper data management is critical to protect research participant confidentiality and ensure the integrity of the research findings.

### 5.1 Data Storage and Access

- All data extracted from the **MSAB** Kiosk must be immediately transferred to the university's secure, encrypted server.
- Access to the raw data will be restricted to the PI and authorized data analysts.
- The original forensic report (.xry file) will be archived in a separate, access-controlled folder to maintain the chain of custody.

### 5.2 Data Anonymization

- Before analysis, all extracted data must be anonymized. This involves removing any direct identifiers (e.g., names, phone numbers) and quasi-identifiers that could be used to re-identify a participant.
- A separate, securely stored key file will link the anonymized data to the participant's unique ID. Access to this key will be limited to the PI.

### 5.3 Data Retention and Destruction

- Data will be retained for the period specified in the IRB-approved research protocol.
- Upon the expiration of the retention period, all digital copies of the data, including the original forensic report and any backups, will be securely destroyed in accordance with university policy.

## Quality Control and Assurance

Regular quality control checks are essential to ensure the reliability and integrity of the data collected using the **MSAB** Kiosk.

## 6.1 System Maintenance and Updates

- The **MSAB** Kiosk software and hardware will be regularly updated by the designated IT support staff to ensure optimal performance and security.<sup>[9]</sup>
- A maintenance log will be kept to document all updates, repairs, and calibrations.

## 6.2 Data Integrity Verification

- The hash value generated in the forensic report for each extraction will be periodically verified against the hash of the stored data to ensure that the data has not been altered.
- Regular audits of the data access logs will be conducted to ensure that only authorized personnel are accessing the research data.

## 6.3 Ethical Oversight

All research protocols involving the use of the **MSAB** Kiosk must be submitted to and approved by the university's Institutional Review Board (IRB) prior to the commencement of any research activities. Any deviations from the approved protocol must be reported to the IRB. This aligns with the ethical considerations of obtaining proper authorization and adhering to legal frameworks.<sup>[10][11][12]</sup>

# Data Presentation

Quantitative data extracted from the **MSAB** Kiosk should be summarized in a clear and structured format to facilitate analysis and comparison.

## 7.1 Example Data Summary Table: Application Usage

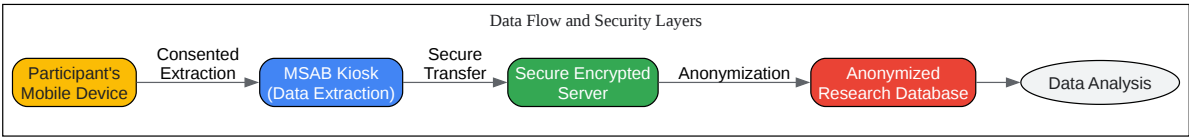
Participant ID	Application Name	Session Count	Total Usage Time (minutes)
P001	HealthAppX	35	210
P001	SocialAppY	120	840
P002	HealthAppX	28	180
P002	SocialAppY	95	650

7.2 Example Data Summary Table: Communication Patterns

Participant ID	Communication Type	Total Count (Incoming)	Total Count (Outgoing)
P001	SMS	45	60
P001	Calls	25	35
P002	SMS	30	50
P002	Calls	20	30

# Signaling Pathway and Logical Relationship Diagrams

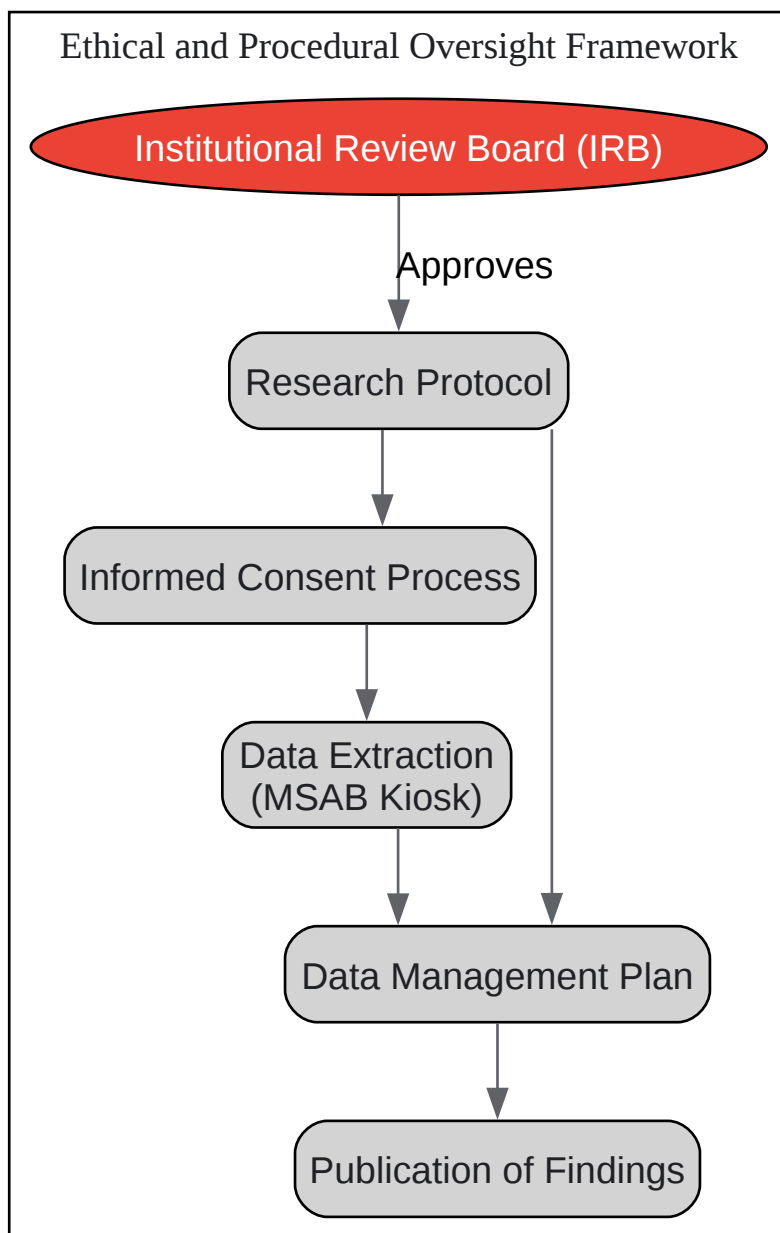
## 8.1 Data Flow from Participant to Analysis



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Caption: Logical flow of data from participant to analysis.

## 8.2 Ethical and Procedural Oversight



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Caption: Framework for ethical and procedural oversight.

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Address: 3281 E Guasti Rd

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